

# safety and handling precautions for 1,4-diiodobutane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1,4-Diiodobutane**

Cat. No.: **B107930**

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **1,4-Diiodobutane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,4-diiodobutane** (CAS No. 628-21-7), a versatile yet hazardous chemical intermediate used in various research and development applications, including organic synthesis and materials science.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to strict safety protocols is essential when working with this compound to mitigate potential risks.

## Chemical and Physical Properties

**1,4-Diiodobutane**, also known as tetramethylene diiodide, is a halogenated organic compound with a four-carbon alkyl chain terminated by iodine atoms.[\[1\]](#)[\[4\]](#) It typically appears as a colorless to pale yellow liquid that may darken upon exposure to light or air.[\[4\]](#)[\[5\]](#) It is sparingly soluble in water but miscible with common organic solvents like ethanol, ether, and chloroform.[\[1\]](#)[\[4\]](#)

Table 1: Physical and Chemical Properties of **1,4-Diiodobutane**

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> I <sub>2</sub>
Molecular Weight	309.92 g/mol <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	628-21-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[4]</a> <a href="#">[5]</a>
Odor	Faint, mildly pungent <a href="#">[4]</a>
Melting Point	6 °C (42.8 °F) <a href="#">[8]</a>
Boiling Point	147-152 °C (296.6-305.6 °F) at 26 mmHg <a href="#">[8]</a>
Density	2.35 g/mL at 25 °C <a href="#">[8]</a>
Flash Point	> 110 °C (> 230 °F) <a href="#">[8]</a>
Solubility	Insoluble in water. <a href="#">[8]</a> Miscible with ethanol, ether, and chloroform. <a href="#">[1]</a> <a href="#">[4]</a>
Stability	Stable under normal temperatures and pressures. <a href="#">[8]</a> <a href="#">[9]</a> Light and air sensitive. <a href="#">[5]</a>

## Hazard Identification and Classification

**1,4-Diiodobutane** is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

Table 2: GHS Hazard Classification for **1,4-Diiodobutane**

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation <a href="#">[7]</a> <a href="#">[10]</a>
Eye Irritation	2A	H319: Causes serious eye irritation <a href="#">[7]</a> <a href="#">[10]</a>
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation <a href="#">[7]</a> <a href="#">[10]</a>

### Summary of Health Hazards:

- Inhalation: May cause respiratory tract irritation.[9][10]
- Skin Contact: Causes skin irritation.[7][9][10]
- Eye Contact: Causes serious eye irritation.[7][9][10]
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[9]

### Toxicological Data:

Quantitative toxicological data, such as LD50 values for oral, dermal, and inhalation routes, are not available for **1,4-diiodobutane**.[11] The absence of this data necessitates a cautious approach, treating the substance as potentially toxic.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the experimental procedure should be conducted to determine the appropriate PPE.

Table 3: Recommended Personal Protective Equipment for Handling **1,4-Diiodobutane**

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield in addition to goggles.[12]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene), and a flame-resistant lab coat.[13]
Respiratory Protection	Work in a certified chemical fume hood.[13] If a fume hood is not available, a respirator with appropriate filters may be required.

## Engineering Controls

- Always handle **1,4-diiodobutane** in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the accumulation of vapors.[13]
- Ensure safety showers and eyewash stations are readily accessible.

## Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight.[5][13]
- Keep containers tightly closed to prevent exposure to air and moisture.[5][13] The substance is light and air-sensitive.[5]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[8][9]
- Store large containers below eye level.[12]

## Emergency Procedures

Immediate and appropriate response in case of an emergency is crucial.

## First-Aid Measures

Table 4: First-Aid Procedures for **1,4-Diiodobutane** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9]

## Spill and Leak Procedures

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 3.1.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Hazardous Combustion Products: Carbon monoxide, carbon dioxide, and hydrogen iodide.  
[\[9\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Experimental Protocols

**1,4-Diiodobutane** is a versatile reagent in organic synthesis. Below is a detailed protocol for its preparation from tetrahydrofuran (THF), adapted from established literature.

### Synthesis of 1,4-Diiodobutane from Tetrahydrofuran

This procedure should only be performed by trained personnel in a well-equipped laboratory with appropriate safety measures in place.

#### Materials:

- Tetrahydrofuran (THF), redistilled (20.5 mL, 18.2 g)
- Phosphorus pentoxide (32.5 g)
- 85% Orthophosphoric acid (67.5 mL, 115.5 g)
- Potassium iodide (166 g)
- Deionized water
- Ether
- 10% Sodium thiosulfate solution
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate

#### Equipment:

- 500 mL three-necked flask

- Thermometer
- Airtight stirrer
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

**Procedure:**

- In a 500 mL three-necked flask equipped with a thermometer, airtight stirrer, and reflux condenser, combine 32.5 g of phosphorus pentoxide and 67.5 mL of 85% orthophosphoric acid. Stir the mixture until it cools to room temperature.
- To the cooled mixture, add 20.5 mL of redistilled THF.
- Add 166 g of potassium iodide to the mixture.
- Heat the mixture to reflux with stirring for 3-4 hours.
- After the reflux period, cool the reaction mixture to room temperature.
- Transfer the cooled mixture to a separatory funnel containing 75 mL of water and 125 mL of ether.
- Separate the ethereal layer.
- Decolorize the ethereal layer by washing with 25 mL of 10% sodium thiosulfate solution.
- Wash the organic layer with 100 mL of cold, saturated sodium chloride solution.
- Dry the ethereal layer over anhydrous magnesium sulfate.
- Remove the ether by evaporation.

- Purify the crude **1,4-diiodobutane** by distillation under reduced pressure. Collect the fraction boiling at 110 °C / 6 mmHg. The expected yield is approximately 70 grams.

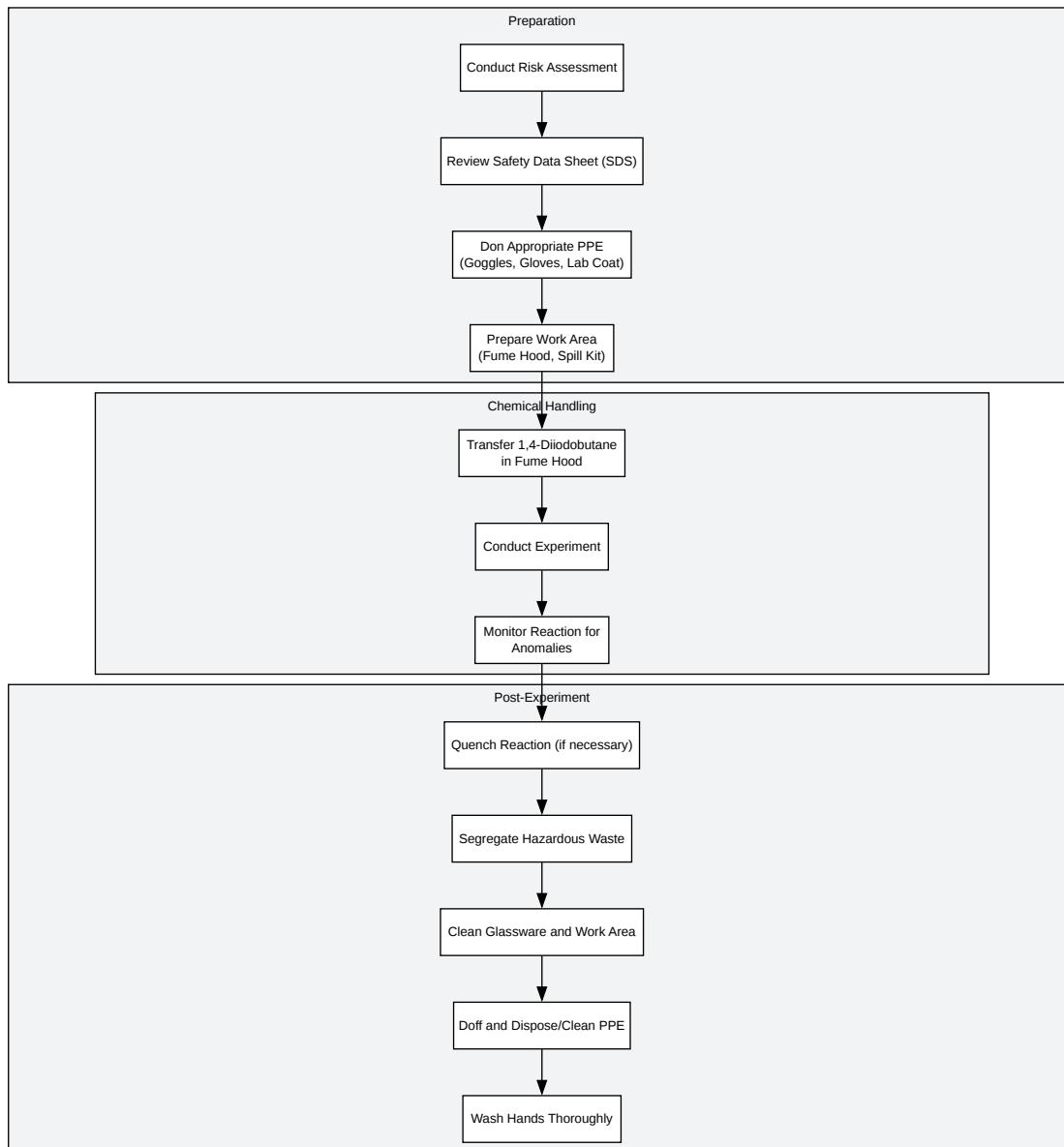
## Disposal Considerations

All waste containing **1,4-diiodobutane** must be treated as hazardous waste.

- Collect waste in clearly labeled, sealed containers.
- Dispose of the waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.
- Do not dispose of **1,4-diiodobutane** down the drain.

## Visualized Workflows

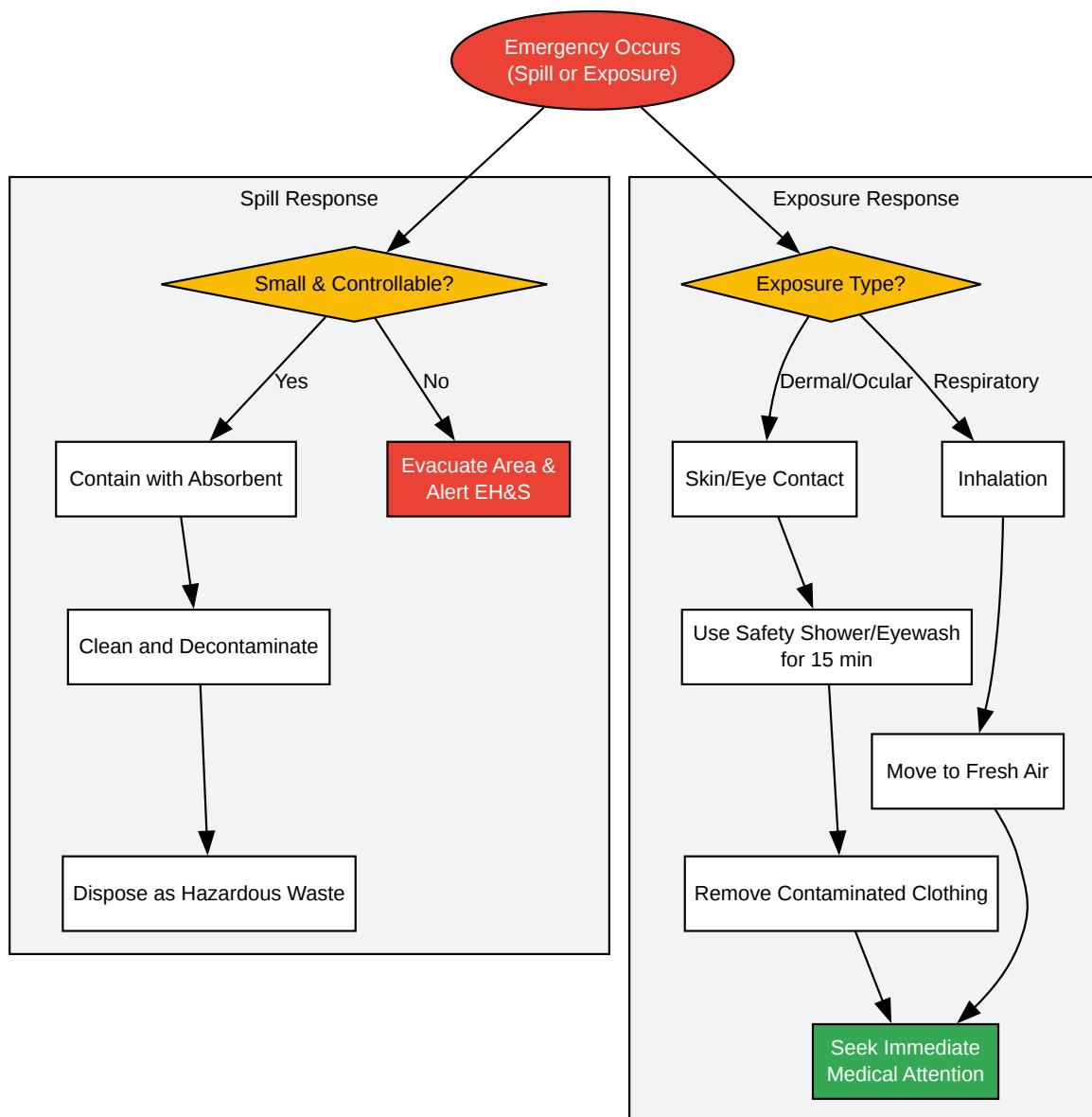
### Standard Laboratory Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **1,4-diiodobutane**.

## Emergency Response Decision Tree

[Click to download full resolution via product page](#)

Caption: Decision tree for emergency response procedures.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. nbinno.com [nbinno.com]
- 3. nbinno.com [nbinno.com]
- 4. Lab Safety Manual: Working with Hazardous Materials | Hampshire College [hampshire.edu]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. prepchem.com [prepchem.com]
- 7. 1,4-Diiodobutane | C4H8I2 | CID 12337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. fishersci.com [fishersci.com]
- 9. 1,4-Diiodobutane(628-21-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. sodiumiodide.net [sodiumiodide.net]
- 11. cleanchemlab.com [cleanchemlab.com]
- 12. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. calibrechem.com [calibrechem.com]
- To cite this document: BenchChem. [safety and handling precautions for 1,4-diiodobutane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b107930#safety-and-handling-precautions-for-1-4-diiodobutane>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)